

NC1153 solution preparation and stability

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Compound of Interest

Compound Name: NC1153

Cat. No.: B15570748

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Application Notes and Protocols: NC1153

For Researchers, Scientists, and Drug Development Professionals

Introduction

NC1153 is a potent and selective, orally active inhibitor of Janus kinase 3 (JAK3).^{[1][2]} As a Mannich base compound, **NC1153** effectively blocks the IL-2-induced activation of JAK3 and its downstream signaling substrate, STAT5a/b.^{[1][2]} This targeted inhibition of the JAK3 pathway makes **NC1153** a valuable research tool for studying immune responses mediated by cytokines that utilize the common gamma chain (γ c), such as IL-2, IL-4, IL-7, IL-9, IL-15, and IL-21. Due to its specificity, **NC1153** shows potential in promoting long-term allograft survival and is being investigated for its therapeutic applications in autoimmune diseases and organ transplantation.^[2]

These application notes provide detailed protocols for the preparation, storage, and use of **NC1153**, along with stability guidelines to ensure reproducible and reliable experimental outcomes.

Data Presentation: Physicochemical and Solubility Data

Quantitative data for **NC1153** is summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **NC1153**

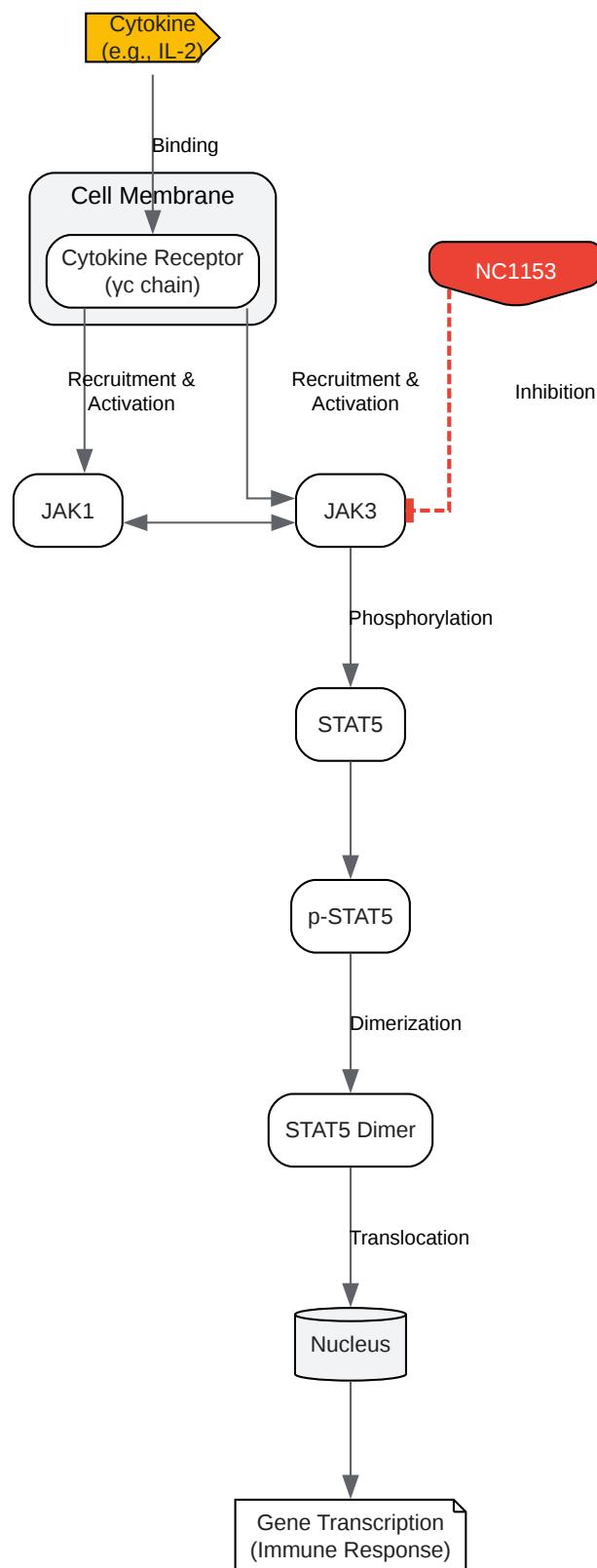
Property	Value	Source
CAS Number	150661-91-9	[2]
Molecular Formula	C ₁₈ H ₃₈ Cl ₂ N ₂ O	[2]
Pathway	JAK/STAT Signaling	[1]
Target	JAK3	[1] [2]

Table 2: Solubility of **NC1153**

Solvent	Solubility	Comments
DMSO	≥ 70 mg/mL	Prepare stock solutions in high-quality, anhydrous DMSO.
Aqueous Buffers	Poorly soluble	Direct dissolution in aqueous buffers is not recommended. Dilute from a DMSO stock.

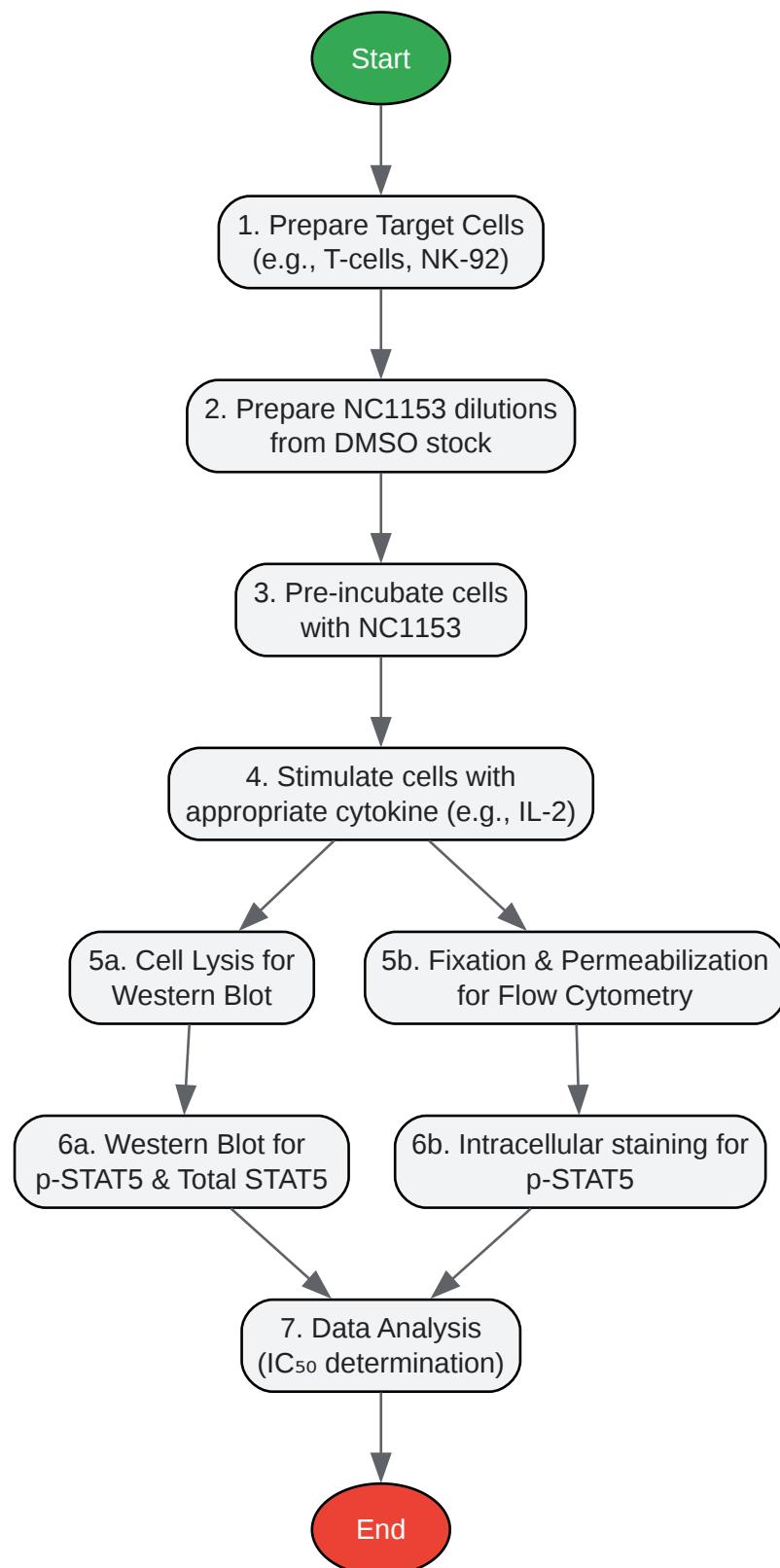
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the JAK3/STAT5 signaling pathway and a general experimental workflow for assessing the inhibitory activity of **NC1153**.



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Caption: JAK3/STAT5 Signaling Pathway Inhibition by **NC1153**.

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References

- 1. NC1153 | JAK3 inhibitor | Probechem Biochemicals [probechem.com]
- 2. NC1153 - Immunomart [immunomart.com]
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